

Application Notes and Protocols for OfChi-h Inhibitors in Insecticide Research

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Compound of Interest

Compound Name: OfChi-h-IN-2

Cat. No.: B11416567

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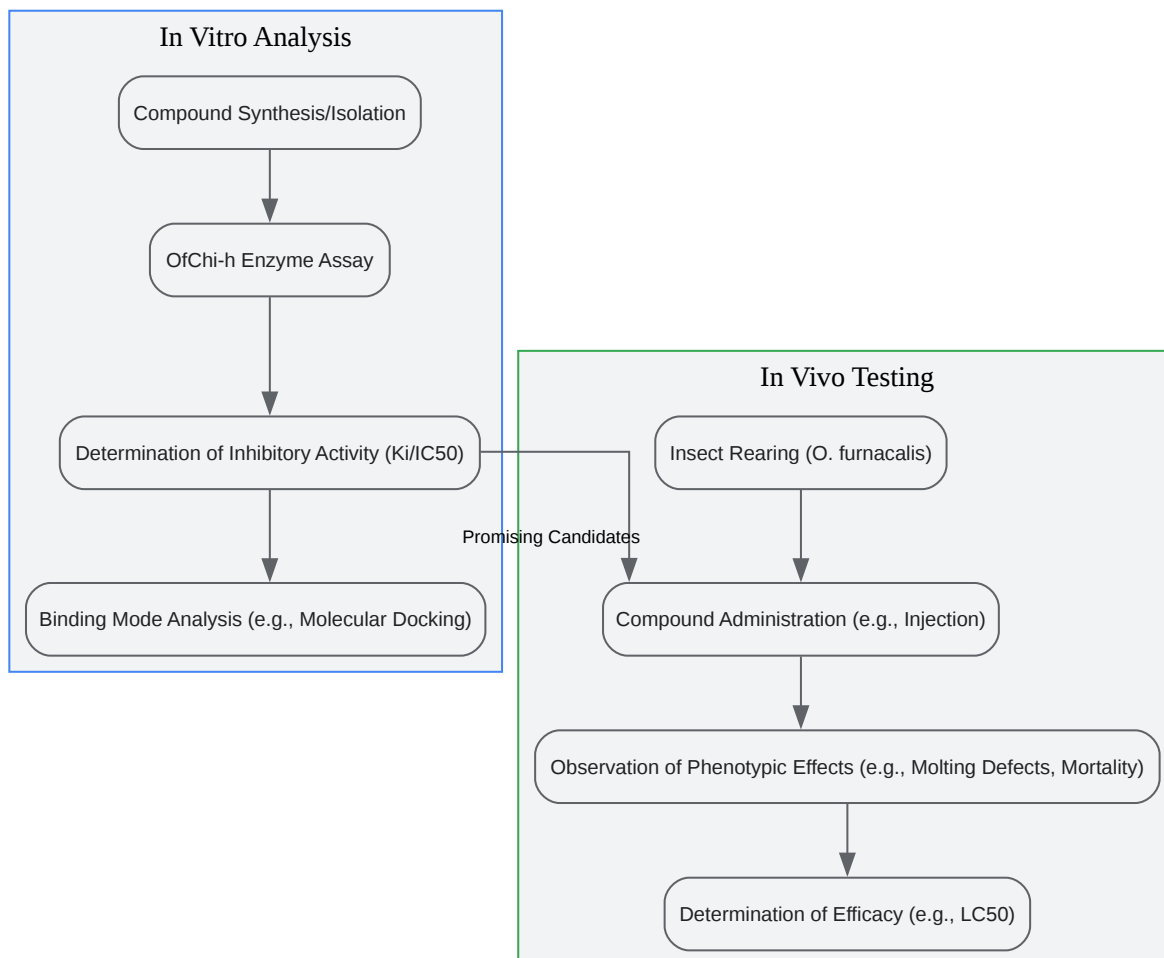
These application notes provide a comprehensive guide for the utilization of chitinase-h (Chi-h) inhibitors, exemplified by potent compounds targeting *Ostrinia furnacalis* chitinase-h (OfChi-h), in insecticide research. OfChi-h is a promising and specific target for the development of eco-friendly pesticides, as it is exclusively found in lepidopteran insects and plays a crucial role in their molting process.^{[1][2]} The inhibition of this enzyme leads to severe defects in pupation and is lethal to the insect at various developmental stages.^{[1][3]}

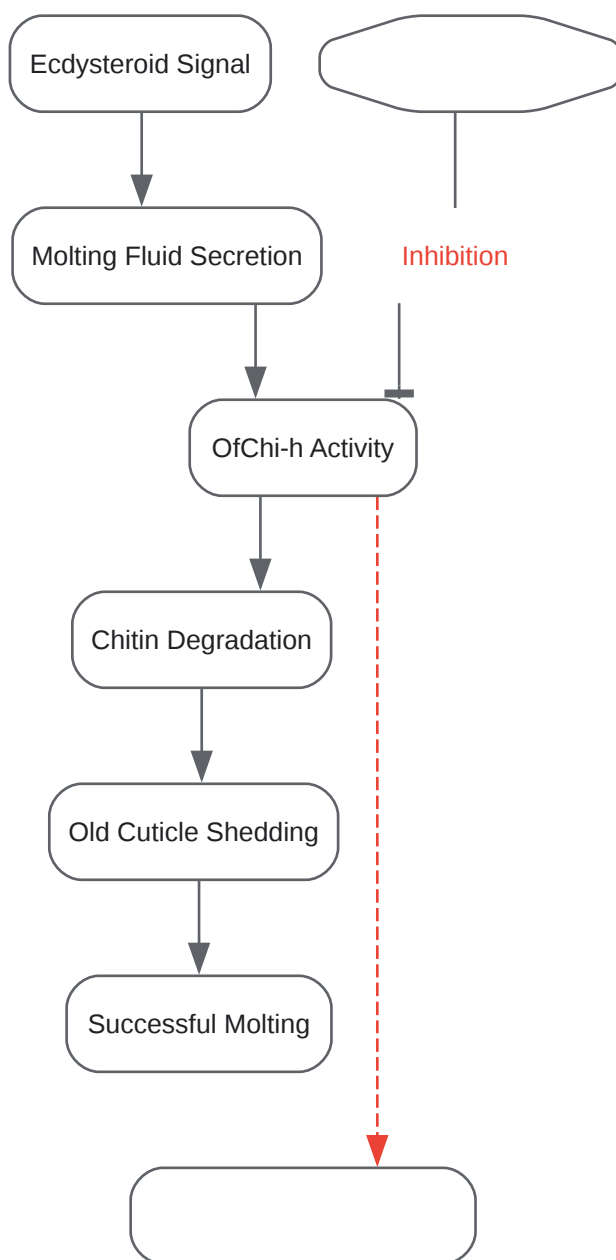
Mechanism of Action

OfChi-h is a processive exo-chitinase that hydrolyzes β -1,4-glycosidic bonds in chitin, a major component of the insect cuticle.^{[1][4]} The enzyme possesses a long, asymmetric substrate-binding cleft with multiple subsites.^{[1][3]} Inhibitors of OfChi-h typically bind to these subsites, preventing the breakdown of chitin and disrupting the molting process.^[1] This disruption of the chitin catabolism pathway ultimately leads to insect mortality.

Signaling Pathway and Experimental Workflow

The development of OfChi-h inhibitors involves a multi-step process from initial screening to in-vivo testing. The general workflow for evaluating a potential OfChi-h inhibitor is depicted below.





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References

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- 4. Structure, Catalysis, and Inhibition of OfChi-h, the Lepidoptera-exclusive Insect Chitinase - PMC [pmc.ncbi.nlm.nih.gov]
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